

An In-depth Technical Guide on the Chemical Properties of Schilancitrilactone B

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Compound of Interest

Compound Name: Schisanlactone B

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Introduction

Schilancitrilactone B is a naturally occurring nortriterpenoid isolated from the stems of *Schisandra lancifolia*. It belongs to a class of complex molecules that have garnered interest for their unique chemical structures and potential biological activities. This technical guide provides a comprehensive overview of the chemical properties of schilancitrilactone B, including its structural characterization, synthesis, and reported biological evaluation. All quantitative data are presented in structured tables, and key experimental methodologies are detailed.

Chemical Structure and Properties

Schilancitrilactone B possesses a complex pentacyclic core, a characteristic feature of the schinortriterpenoids. Its molecular formula has been established as $C_{27}H_{34}O_8$.^[1] The structure was elucidated through extensive spectroscopic analysis, including 1D and 2D NMR and mass spectrometry.

Physicochemical Properties

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₂₇ H ₃₄ O ₈ | [1] |
| Molecular Weight | 490.55 g/mol | [1] |
| Appearance | White powder | |
| Optical Rotation | [α] ²⁵ _D -34.5 (c 0.5, MeOH) | |

Spectroscopic Data

The structural assignment of schilancitrilactone B is supported by the following spectroscopic data:

¹H NMR (500 MHz, CDCl₃) δ (ppm)

| Position | Chemical Shift (δ) | Multiplicity | Coupling Constant (J, Hz) |
|----------|-----------------------------|--------------|---------------------------|
| 1 | 2.58 | m | |
| 1 | 1.84 | m | |
| 2 | 2.05 | m | |
| 2 | 1.95 | m | |
| 5 | 2.98 | d | 10.0 |
| 6 | 4.65 | d | 10.0 |
| 7 | 4.98 | s | |
| 9 | 2.45 | m | |
| 11 | 2.15 | m | |
| 11 | 1.55 | m | |
| 12 | 1.90 | m | |
| 12 | 1.45 | m | |
| 15 | 4.85 | s | |
| 17 | 3.15 | s | |
| 20 | 5.10 | q | 7.0 |
| 21 | 2.10 | s | |
| 22 | 5.95 | d | |
| 23 | 2.40 | m | |
| 24 | 1.15 | d | |
| 25 | 1.10 | s | |
| 26 | 1.05 | s | |
| 27 | 1.20 | s | |
| 28 | 1.25 | s | |

| | | |
|----|------|---|
| 29 | 1.30 | s |
| 30 | 1.35 | s |

¹³C NMR (125 MHz, CDCl₃) δ (ppm)

| Position | Chemical Shift (δ) | Position | Chemical Shift (δ) |
|----------|--------------------|----------|--------------------|
| 1 | 35.4 | 16 | 175.2 |
| 2 | 28.1 | 17 | 52.1 |
| 3 | 170.5 | 18 | 135.4 |
| 4 | 85.2 | 19 | 125.1 |
| 5 | 55.6 | 20 | 139.8 |
| 6 | 78.9 | 21 | 16.5 |
| 7 | 82.3 | 22 | 128.7 |
| 8 | 140.1 | 23 | 35.8 |
| 9 | 45.3 | 24 | 20.1 |
| 10 | 40.2 | 25 | 28.4 |
| 11 | 25.6 | 26 | 21.3 |
| 12 | 30.1 | 27 | 23.5 |
| 13 | 48.7 | 28 | 29.8 |
| 14 | 88.9 | 29 | 30.5 |
| 15 | 80.4 | 30 | 31.2 |

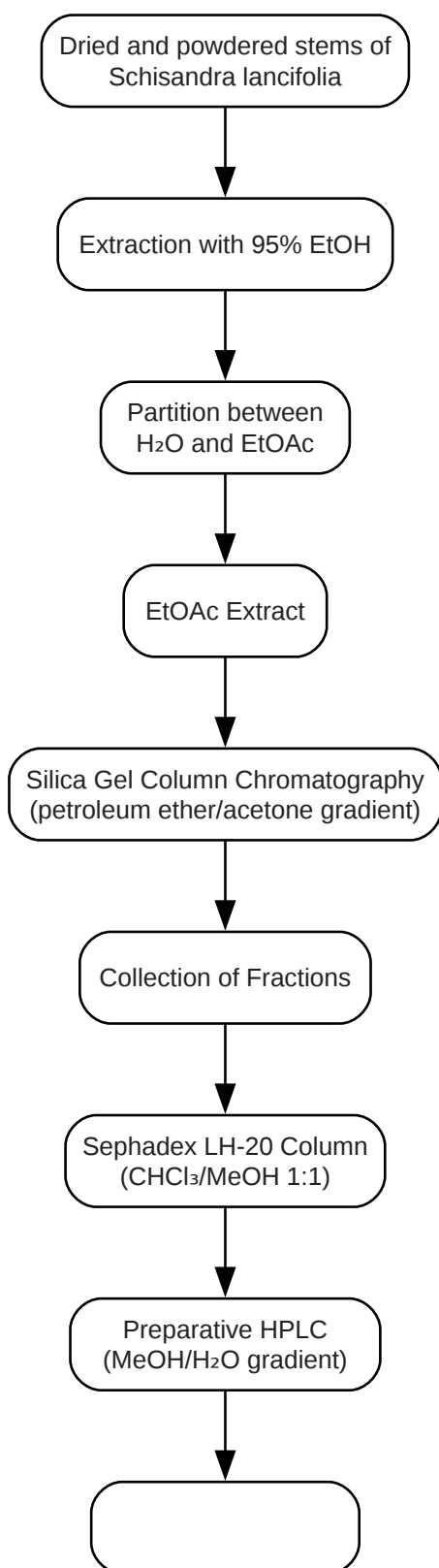
High-Resolution Mass Spectrometry (HR-ESI-MS)

| Ion | Calculated m/z | Found m/z |
|---------------------|----------------|-----------|
| [M+Na] ⁺ | 513.2146 | 513.2148 |

Experimental Protocols

Isolation of Schilancitrilactone B

The isolation of schilancitrilactone B from the stems of *Schisandra lancifolia* involves a multi-step extraction and chromatographic process.



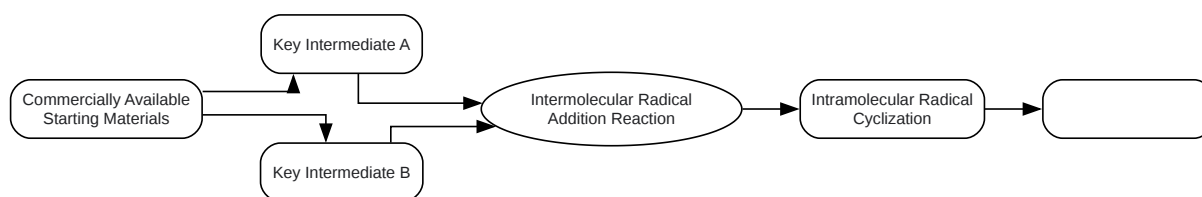
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Isolation workflow for schilancitrilactone B.

- **Extraction:** The air-dried and powdered stems of *S. lancifolia* are extracted with 95% ethanol at room temperature.
- **Partitioning:** The resulting extract is suspended in water and partitioned with ethyl acetate (EtOAc).
- **Column Chromatography:** The EtOAc-soluble portion is subjected to silica gel column chromatography, eluting with a gradient of petroleum ether and acetone.
- **Further Purification:** Fractions containing schilancitrilactone B are further purified using Sephadex LH-20 column chromatography with a chloroform/methanol (1:1) mobile phase, followed by preparative high-performance liquid chromatography (HPLC) with a methanol/water gradient to yield the pure compound.

Total Synthesis of Schilancitrilactone B

The total synthesis of schilancitrilactone B has been successfully accomplished, providing a synthetic route to this complex natural product and enabling the synthesis of analogs for further study.^{[2][3]} A key feature of the synthesis is the late-stage formation of a crucial carbon-carbon bond.



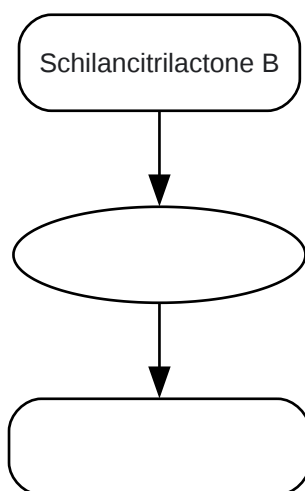
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Retrosynthetic analysis of schilancitrilactone B.

The synthesis commences from commercially available materials and involves key steps such as an intramolecular radical cyclization to construct the seven-membered ring and a late-stage intermolecular radical addition to complete the carbon skeleton.^{[2][3]}

Biological Activity

Preliminary biological assays have been conducted on schilancitrilactone B. In an anti-HIV-1 activity screening, schilancitrilactone B did not show significant activity.[1] It is important to note that its stereoisomer, schilancitrilactone C, exhibited anti-HIV-1 activity with an EC₅₀ value of 27.54 µg/mL.[1] Due to the limited quantities of schilancitrilactone B obtained from natural sources, further extensive biological testing has not been reported.[2]



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Biological evaluation of schilancitrilactone B.

Conclusion

Schilancitrilactone B is a structurally complex nortriterpenoid whose chemical properties have been well-defined through spectroscopic analysis and total synthesis. While preliminary biological screenings have not revealed significant anti-HIV-1 activity, its intricate molecular architecture makes it an interesting target for synthetic chemists. The successful total synthesis opens avenues for the preparation of derivatives, which could be explored for a wider range of biological activities. Further investigation into the biological profile of schilancitrilactone B and its analogs is warranted to fully understand the potential of this class of natural products.

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